

Hexylsilane: A Comprehensive Technical Guide to Safe Handling for Research and Development

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Compound of Interest

Compound Name: Hexylsilane

CAS No.: 1072-14-6

Cat. No.: B129531

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This guide provides an in-depth analysis of the safety protocols and handling precautions for **hexylsilane** (CAS No. 1072-14-6). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard safety data sheet (SDS) to explain the causality behind safety measures, ensuring a self-validating system of protocols rooted in the chemical's specific properties.

Understanding Hexylsilane: Physicochemical Properties

Hexylsilane, also known as 1-sila-heptane, is an organohydridosilane with the chemical formula $C_6H_{16}Si$ ^[1]. Its utility in research, particularly as a reducing agent in cationic polymerization and in the creation of organically modified silica glass, necessitates a thorough understanding of its physical and chemical characteristics^[2]. These properties are fundamental to establishing appropriate safety protocols. For instance, its high flammability and low flash point dictate the stringent requirements for storage and handling to prevent ignition.

Property	Value	Source
Molecular Formula	C6H16Si	[1][3]
Molecular Weight	116.28 g/mol	[1][3]
Appearance	Clear liquid	[1]
Boiling Point	114 °C	[2]
Density	0.718 - 0.721 g/mL at 20 °C	[1][2]
Flash Point	12 °C	[2]
Vapor Density	> 1 (Air = 1)	[1]
Solubility	Insoluble in water	[1]
Hydrolytic Sensitivity	Reacts with aqueous base	[2]

Hazard Identification and GHS Classification

Hexylsilane is classified as a hazardous substance, primarily due to its high flammability. The Globally Harmonized System (GHS) provides a clear framework for understanding these dangers.

Primary Hazards:

- **Highly Flammable Liquid and Vapor (H225):** Vapors can form explosive mixtures with air[1]. This is the most significant hazard associated with **hexylsilane**. The low flash point means that even at relatively cool ambient temperatures, sufficient vapor can be present to ignite.
- **Potential for Skin and Eye Irritation:** While not classified as a severe irritant, contact may cause mild skin and eye irritation[1][3].
- **Respiratory Irritation:** Inhalation of vapors or aerosols may cause respiratory irritation[3].

GHS Classification	Hazard Statement	Pictogram	Signal Word
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor		Danger
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed		Warning
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation		Warning
Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation		Warning
Specific Target Organ Toxicity, Single Exposure, Category 3	H335: May cause respiratory irritation		Warning

Source:[1][3]

Safe Handling and Storage Protocols: A Proactive Approach

The cornerstone of working safely with **hexylsilane** is preventing the formation of an ignitable vapor-air mixture and avoiding contact. This requires a multi-layered approach encompassing engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the researcher from the hazard.

- **Chemical Fume Hood:** All work with **hexylsilane** must be conducted in a certified chemical fume hood to ensure adequate ventilation and to contain any vapor release[4]. The ventilation system should be explosion-proof[5].

- **Inert Atmosphere:** For reactions and storage, particularly long-term, an inert atmosphere (e.g., nitrogen or argon) is recommended. **Hexylsilane** is stable in sealed containers under a dry, inert atmosphere[1]. This prevents contact with air, minimizing fire risk, and also prevents hydrolysis.
- **Grounding and Bonding:** To prevent static electricity discharge, which can serve as an ignition source, all containers and receiving equipment must be grounded and bonded during transfer[1].
- **Emergency Equipment:** Emergency eyewash stations and safety showers must be readily available in the immediate vicinity of any potential exposure[1][6].

Administrative Controls and Work Practices

These procedures are designed to minimize the potential for exposure and accidents.

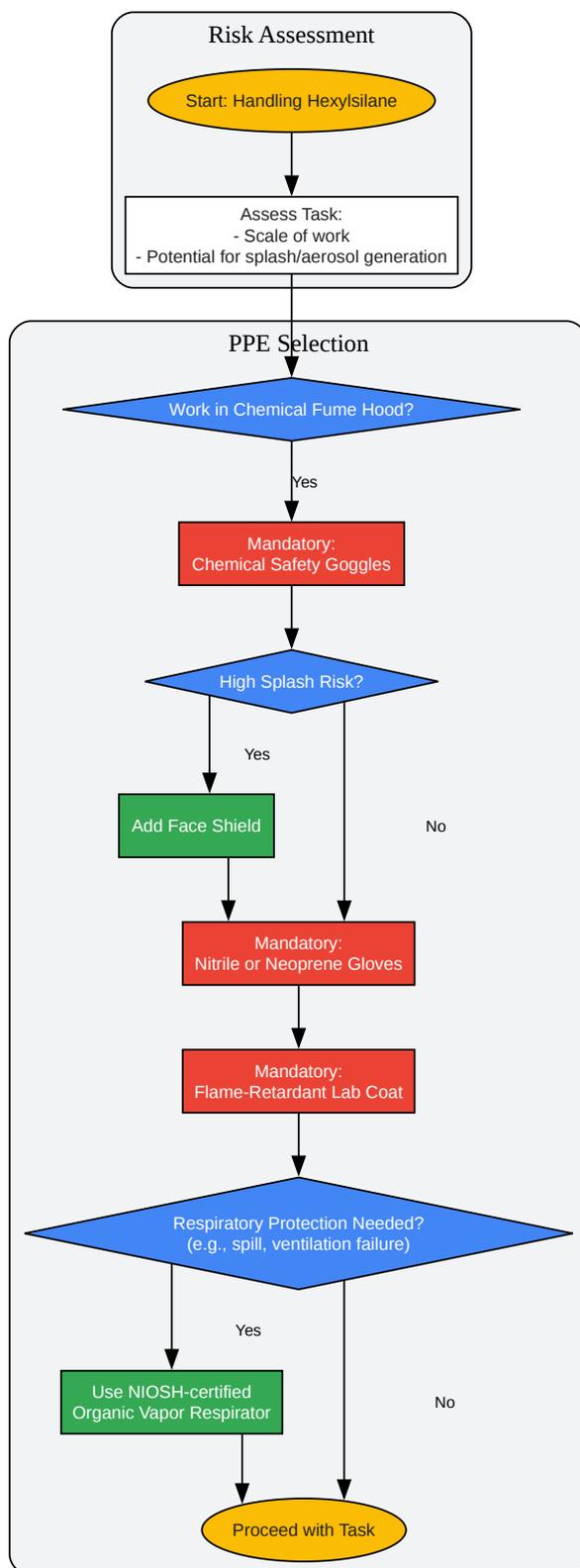
- **Avoid Ignition Sources:** Keep **hexylsilane** away from heat, sparks, open flames, and hot surfaces. "No smoking" policies must be strictly enforced in areas where it is handled and stored[1].
- **Use of Non-Sparking Tools:** When opening or handling containers of **hexylsilane**, only non-sparking tools made of materials like bronze or beryllium copper should be used[1].
- **Container Management:** Keep containers tightly closed when not in use[1]. Long-term storage may require self-venting containers as pressure can build up[1].
- **Working Alone:** Avoid working alone when handling hazardous materials like **hexylsilane**[7].

Personal Protective Equipment (PPE): The Final Barrier

The selection of PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.

- **Eye and Face Protection:** Chemical safety goggles are mandatory[1]. A face shield should be worn in situations with a higher risk of splashing[5][6].
- **Hand Protection:** Neoprene or nitrile rubber gloves are recommended for hand protection[1][6]. It is crucial to inspect gloves for any signs of degradation or puncture before use.

- Skin and Body Protection: A flame-retardant lab coat or antistatic protective clothing is essential to protect against fire hazards.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a NIOSH-certified organic vapor respirator should be used^[1].



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Caption: PPE selection workflow for handling **hexylsilane**.

First-Aid Measures in Case of Exposure

Immediate and appropriate first aid is crucial in mitigating the effects of accidental exposure.

- **Inhalation:** Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the person warm and at rest, and seek immediate medical attention[3][8][9].
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water[8]. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing[3][10]. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician immediately[3].

Spill, Leak, and Fire Response

A well-defined emergency plan is essential for handling any unforeseen incidents.

Spill and Leak Procedures

- **Evacuate and Isolate:** Immediately evacuate all non-essential personnel from the area and eliminate all sources of ignition[1].
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Use a liquid-absorbent, non-combustible material (e.g., Chemizorb® or dry sand) to contain the spill. Do not use combustible materials like sawdust.
- **Collection:** Carefully collect the absorbed material into a suitable, labeled container for disposal.
- **Decontamination:** Clean the affected area thoroughly.

Firefighting Measures

- **Extinguishing Media:** Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire involving **hexylsilane**. Water spray or fog can be used to cool exposed containers[1]. Do not use a direct stream of water as it may spread the fire[1].
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear[1].
- **Hazardous Combustion Products:** Burning can produce irritating fumes, carbon monoxide, silicon dioxide, and organic acid vapors[1].

Reactivity and Incompatibility

Understanding the chemical reactivity of **hexylsilane** is key to preventing hazardous reactions.

- **Chemical Stability:** **Hexylsilane** is stable when stored in sealed containers under a dry, inert atmosphere[1].
- **Conditions to Avoid:** Avoid exposure to heat, open flames, sparks, and static discharge[1].
- **Incompatible Materials:** **Hexylsilane** is incompatible with strong oxidizing agents, acids, alkalis, and metal salts[1][4]. Contact with these materials can lead to vigorous reactions.
- **Hazardous Reactions:** The product can generate small amounts of hydrogen gas when exposed to alkalis or protic materials like water and alcohol, especially in the presence of metal salts[1].

Disposal Considerations

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste **hexylsilane** and contaminated materials in approved, labeled, and sealed containers[1].
- **Disposal Method:** Incineration at a licensed waste disposal facility is a recommended method of disposal[1]. Do not dispose of waste into sewers[1].

- Empty Containers: Handle empty containers with care as they may contain flammable residual vapors[1].

Occupational Exposure Limits

Currently, there are no established specific occupational exposure limit values for **hexylsilane** from major regulatory bodies. However, for the broader category of silanes, NIOSH and ACGIH have recommended exposure limits of 5 ppm[5][11]. Given the lack of specific data for **hexylsilane**, it is prudent to handle it in a manner that minimizes all potential for exposure.

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